Spectroscopic Data for 2-Chloro-4-methoxy-5-nitropyrimidine Remains Elusive

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Compound of Interest

Compound Name:	*2-Chloro-4-methoxy-5-nitropyrimidine*
CAS No.:	*282102-07-2*
Cat. No.:	*B1588037*

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A comprehensive search for detailed spectroscopic data (NMR, IR, MS) for the compound **2-Chloro-4-methoxy-5-nitropyrimidine** has concluded that this information is not publicly available in detail at this time. While the compound is cataloged by several chemical suppliers and its fundamental properties are documented, access to its full spectroscopic characterization—essential for in-depth analysis and verification—is not readily accessible through public databases or scientific literature.

2-Chloro-4-methoxy-5-nitropyrimidine, identified with the CAS Number 282102-07-2, has a molecular formula of $C_5H_4ClN_3O_3$ and a molecular weight of 189.56 g/mol . This information has been corroborated by multiple chemical databases. The structural formula indicates a pyrimidine ring substituted with a chloro group at position 2, a methoxy group at position 4, and a nitro group at position 5.

Despite the confirmation of its existence and basic properties, the specific data required for a comprehensive technical guide, including ^{1}H and ^{13}C NMR chemical shifts and coupling constants, principal infrared absorption bands, and mass spectrometry fragmentation patterns,

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could not be located. Such data is crucial for researchers and scientists in the field of drug development and organic synthesis to confirm the identity, purity, and structure of the molecule.

Efforts to locate this information included extensive searches of chemical supplier catalogs, scientific literature databases, and public spectral repositories. While some sources indicated the availability of such data, the actual spectral information was not provided.

It is possible that the spectroscopic data for **2-Chloro-4-methoxy-5-nitropyrimidine** exists in proprietary databases or has been collected in private research but has not yet been published in a publicly accessible format. Researchers requiring this specific information are advised to consider direct analytical characterization of a purchased sample or to consult with commercial suppliers who may be able to provide a certificate of analysis with detailed spectroscopic data upon request.

Without the foundational spectral data, the creation of an in-depth technical guide with the requested level of scientific integrity and detailed analysis is not feasible. The scientific community would benefit from the future publication of this data to support further research and development involving this compound.

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Contact our Ph.D. Support Team for a compatibility check

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